

Proper Disposal of 2-Furylacetone: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: **2-Furylacetone**

Cat. No.: **B1296154**

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The proper disposal of **2-Furylacetone** is a critical aspect of laboratory safety and environmental responsibility. This guide provides essential information and step-by-step procedures for the safe handling and disposal of this hazardous chemical, tailored for researchers, scientists, and drug development professionals. Adherence to these protocols is imperative to ensure a safe laboratory environment and compliance with regulatory standards.

I. Immediate Safety and Handling Precautions

2-Furylacetone is classified as a hazardous chemical and must be handled with care.^{[1][2]} It is irritating to the eyes, respiratory system, and skin.^{[3][4]} Always handle this substance in a well-ventilated area, preferably within a chemical fume hood. Personal Protective Equipment (PPE) is mandatory when handling **2-Furylacetone** and its waste. This includes safety goggles or a face shield, chemical-resistant gloves (e.g., nitrile), a laboratory coat, and closed-toe shoes.^{[1][3]}

II. Step-by-Step Disposal Protocol

The primary and most crucial step in the disposal of **2-Furylacetone** is to treat all waste containing this compound as hazardous.^[5] It should never be disposed of down the drain or in regular trash.^[6] The approved method of disposal is through a certified hazardous waste disposal service.^[1]

1. Waste Segregation and Collection:

- Designated Waste Container: All waste containing **2-Furylacetone**, including residual amounts in empty containers, contaminated PPE, and absorbent materials from spill cleanups, must be collected in a designated, compatible, and properly sealed hazardous waste container.[1][5]
- Avoid Mixing: Do not mix **2-Furylacetone** waste with other waste streams, especially incompatible chemicals.[2] It should be segregated as a non-halogenated solvent waste.[7][8]

2. Labeling of Waste Containers:

- Clear Identification: The waste container must be clearly labeled with the words "Hazardous Waste."[7]
- Full Chemical Name: The label must include the full chemical name, "**2-Furylacetone**" or "1-(2-Furanyl)-2-propanone." Do not use abbreviations or chemical formulas.[7]
- Hazard Identification: Indicate the associated hazards, such as "Flammable" and "Irritant." [3][9]
- Contact Information: Include the name and contact information of the responsible laboratory personnel.[7]

3. Storage of Hazardous Waste:

- Satellite Accumulation Area (SAA): Store the labeled waste container in a designated SAA, which should be at or near the point of generation.[9] This can be a designated area on a benchtop or within a chemical fume hood.[9]
- Container Integrity: Ensure the container is kept closed at all times except when adding waste.[6] Regularly inspect the container for any leaks or damage.[9]
- Segregation in Storage: Store the **2-Furylacetone** waste away from incompatible materials, such as strong oxidizing agents, acids, and bases.[9]

4. Arranging for Disposal:

- Contact Environmental Health and Safety (EHS): When the waste container is full or has been in storage for a specified period (typically up to one year for partially filled containers in an SAA), contact your institution's EHS department or a certified hazardous waste disposal company to arrange for pickup.[6][7][9]
- Do Not Transport: Laboratory personnel should not transport hazardous waste. This should be done by trained EHS staff or a licensed contractor.[6]

5. Empty Container Disposal:

- Triple Rinsing (for acutely hazardous waste): While **2-Furylacetone** is hazardous, if it were classified as an "acute hazardous waste," the container would require triple rinsing with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste.[6]
- Standard Hazardous Waste Containers: For containers that held **2-Furylacetone** (not classified as acutely hazardous), once emptied to the best extent possible, they should be securely capped and disposed of through the hazardous waste program.[6] Deface the original label before disposal.[6]

III. Quantitative Data and Physical Properties

The following table summarizes key quantitative data and physical properties of **2-Furylacetone** relevant to its safe handling and disposal.

Property	Value
CAS Number	6975-60-6
Molecular Formula	C ₇ H ₈ O ₂
Molecular Weight	124.14 g/mol
Appearance	Pale yellow to yellow clear liquid
Boiling Point	179.00 to 180.00 °C @ 760.00 mm Hg
Flash Point	149.00 °F (65.00 °C) - Closed Cup
Specific Gravity	1.07400 to 1.08000 @ 25.00 °C
Solubility	Soluble in alcohol and triacetin. Insoluble in water.

Data sourced from The Good Scents Company and PubChem.[\[3\]](#)[\[10\]](#)

IV. Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **2-Furylacetone**.

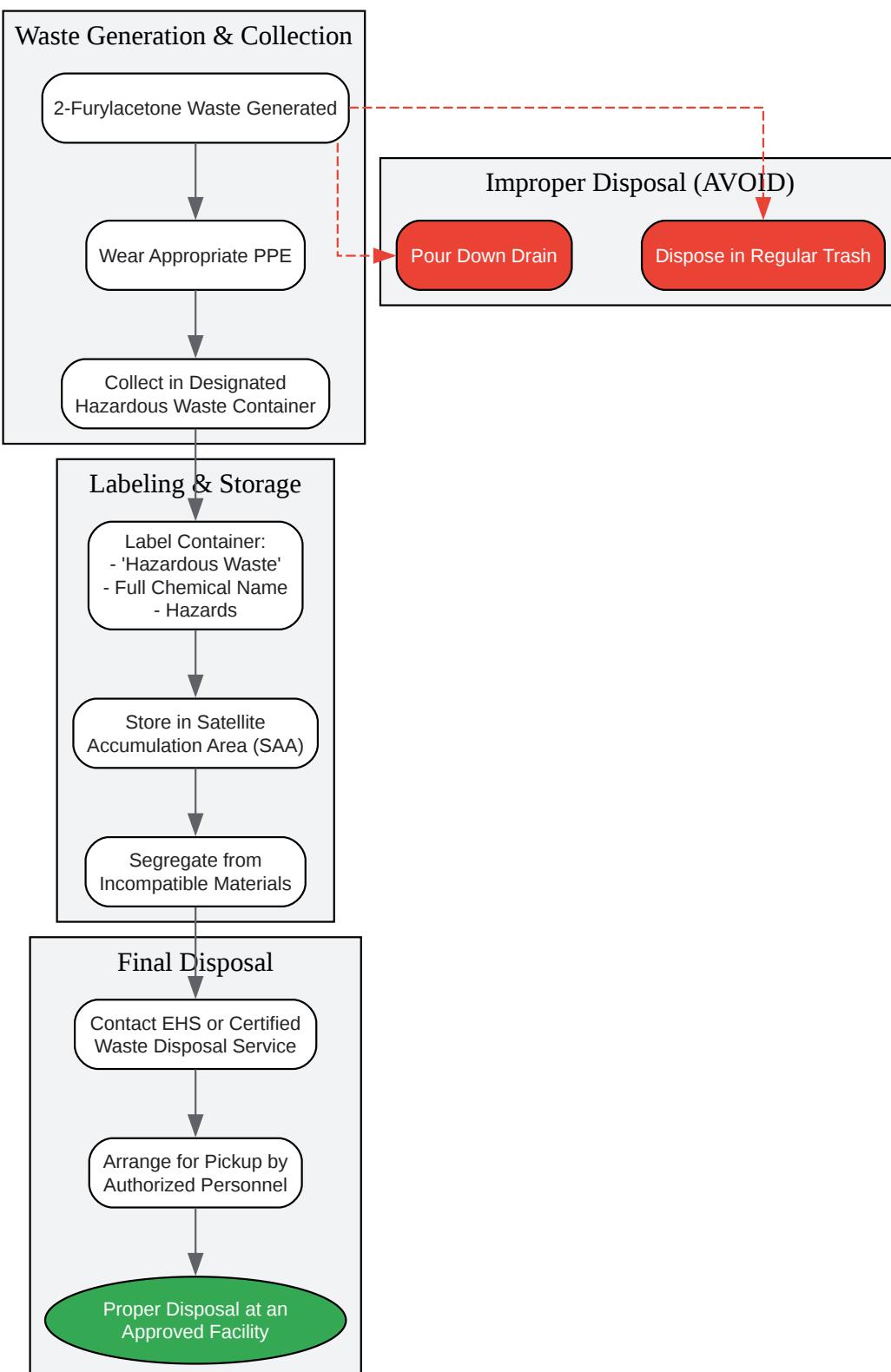
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Figure 1. Workflow for the proper disposal of **2-Furylacetone**.

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